

Personal protective equipment for handling 4-Bromo-2,6-dichloroaniline

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Compound of Interest

Compound Name: 4-Bromo-2,6-dichloroaniline

Cat. No.: B1266110

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Essential Safety and Handling Guide for 4-Bromo-2,6-dichloroaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4-Bromo-2,6-dichloroaniline** (CAS No: 697-88-1). Adherence to these protocols is essential for ensuring a safe laboratory environment and minimizing exposure risks.

Hazard Identification and Classification

4-Bromo-2,6-dichloroaniline is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It is known to cause skin irritation, serious eye damage, and may lead to respiratory irritation.^{[1][2]}

| Hazard Classification | GHS Codes |
|--------------------------------|-------------------|
| Acute Toxicity, Oral | Category 4 (H302) |
| Acute Toxicity, Dermal | Category 4 (H312) |
| Acute Toxicity, Inhalation | Category 4 (H332) |
| Skin Irritation | Category 2 (H315) |
| Serious Eye Damage | Category 1 (H318) |
| Specific Target Organ Toxicity | Category 3 (H335) |

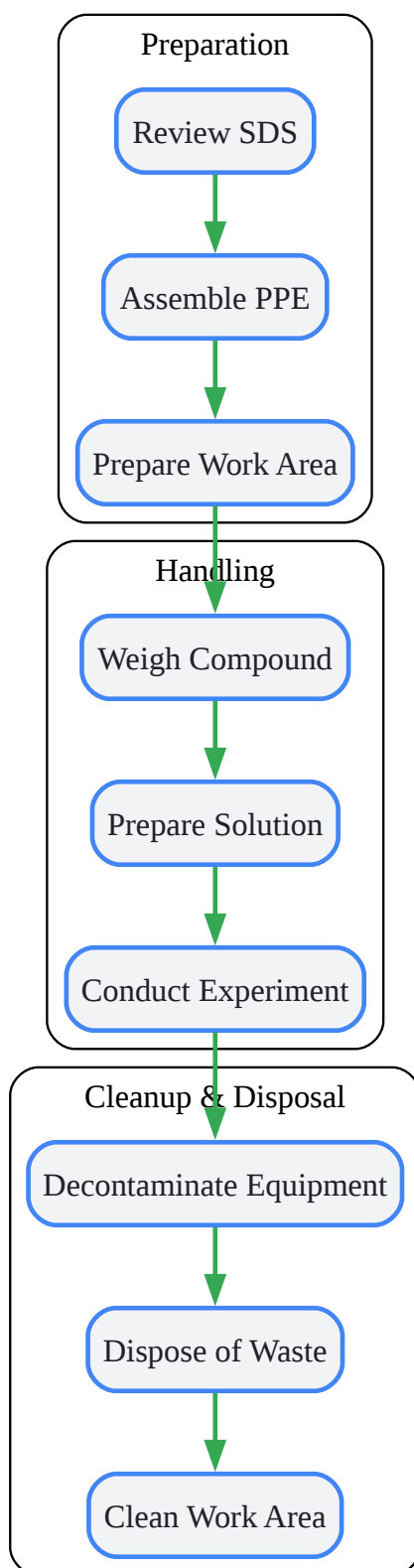
Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment required for handling **4-Bromo-2,6-dichloroaniline**. All PPE should be inspected for integrity before each use.

| Task | Eye and Face Protection | Hand Protection | Body Protection | Respiratory Protection |
|-----------------------------------|---|--|---|--|
| Weighing and Solution Preparation | Tightly fitting safety goggles and a face shield. | Double-gloving with nitrile gloves. | Full-length laboratory coat with tight cuffs, disposable apron, and closed-toe shoes. | Work within a certified chemical fume hood. |
| Handling and Experimental Use | Tightly fitting safety goggles and a face shield. | Double-gloving with nitrile gloves. | Full-length laboratory coat with tight cuffs, disposable apron, and closed-toe shoes. | Work within a certified chemical fume hood. |
| Spill Cleanup | Tightly fitting safety goggles and a face shield. | Heavy-duty nitrile gloves over inner nitrile gloves. | Chemical-resistant disposable coveralls and shoe covers. | A full-face respirator with a combination organic vapor and HEPA cartridge may be required for large spills. |
| Waste Disposal | Tightly fitting safety goggles. | Double-gloving with nitrile gloves. | Full-length laboratory coat with tight cuffs and closed-toe shoes. | Work within a certified chemical fume hood. |

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for safely handling **4-Bromo-2,6-dichloroaniline**.





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- 1. synquestlabs.com [synquestlabs.com]
- 2. 4-Bromo-2,6-dichloroaniline | C6H4BrCl2N | CID 69680 - PubChem [pubchem.ncbi.nlm.nih.gov]

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